

An In-depth Technical Guide to the Safe Handling of Eriochrome Black A

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Compound of Interest

Compound Name: Eriochrome Black A

Cat. No.: B094975

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety data and handling precautions for **Eriochrome Black A**, also commonly known as Eriochrome Black T. The information is compiled from various safety data sheets (SDS) to ensure a thorough understanding of the potential hazards and the necessary safety measures. Adherence to these guidelines is crucial for maintaining a safe laboratory environment.

Chemical Identification

Identifier	Value
Chemical Name	3-Hydroxy-4-[(1-hydroxy-2-naphthalenyl)azo]-7-nitro-1-naphthalenesulfonic acid monosodium salt
Synonyms	Eriochrome Black T, Mordant Black 11, Solochrome Black T, C.I. 14645[1][2][3]
CAS Number	1787-61-7[1][4]
Molecular Formula	C20H12N3NaO7S[2]
Molecular Weight	461.38 g/mol [3]

Hazard Identification and GHS Classification

Eriochrome Black A is considered hazardous by the OSHA Hazard Communication Standard. [5] The GHS classification, however, can vary between suppliers. Below is a summary of the reported classifications.

Hazard Class	GHS Category	Hazard Statement
Serious Eye Damage/Eye Irritation	Category 2 / 2A	H319: Causes serious eye irritation[4][6][7][8]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[4][8]
Specific target organ toxicity — single exposure (Respiratory tract irritation)	Category 3	H335: May cause respiratory irritation[4][8]
Hazardous to the aquatic environment, long-term hazard	Category 2 / 3	H411: Toxic to aquatic life with long lasting effects[4][6][7], H412: Harmful to aquatic life with long lasting effects[4][8]
Combustible Dust	-	May form combustible dust concentrations in air[5]

Signal Word: Warning[1][4][5][8]

Note: Some suppliers report that the substance does not meet the criteria for classification in accordance with Regulation (EC) No 1272/2008.[9]

Toxicological Data

The available quantitative toxicological data is limited. The primary route of exposure and hazard is through eye and skin contact, and inhalation of dust.

Parameter	Value	Species	Reference
Acute Oral Toxicity (LD50)	17590 mg/kg	Rat	[2][10]

No data was available for acute dermal or inhalation toxicity (LD50/LC50) in the reviewed documents.

Potential Health Effects:

- Eye Contact: Causes serious eye irritation.[1][4][6]
- Skin Contact: May cause skin irritation.[1][4] Prolonged or repeated skin contact may cause dermatitis.[1]
- Inhalation: May cause respiratory tract irritation.[1][4] Inhalation of dust may irritate the respiratory system.[6]
- Ingestion: May cause irritation of the digestive tract.[1] Symptoms may include nausea and headache.[6]

Physical and Chemical Properties

Property	Value
Appearance	Black or brownish-black powder/crystals[1][3][5]
Odor	Odorless or a faint odor of new rubber[3][5]
pH	3.7 (1% aqueous solution at 20°C)[5]
Solubility	Partially soluble in cold water; soluble in hot water and moderately in alcohol[2][3]
Melting Point	No data available[5]
Boiling Point	No information available[5]
Flash Point	No information available[5]
Autoignition Temperature	No data available[2]

Handling and Storage Precautions

Proper handling and storage are essential to minimize risk.

Handling:

- Avoid contact with eyes, skin, and clothing.[1][11]
- Do not breathe dust.[2] Minimize dust generation and accumulation.[1]
- Use with adequate ventilation.[1] If user operations generate dust, use local exhaust ventilation.[2]
- Wash hands thoroughly after handling.[1][9]
- Remove contaminated clothing and wash before reuse.[1]
- Keep away from heat, sparks, and open flames.[2]
- Ground/bond container and receiving equipment.[9]

Storage:

- Store in a tightly closed container.[1]
- Keep the container in a cool, well-ventilated area.[2][11]
- Store in a dry place.[6] The solid is hygroscopic.[6]
- Store away from incompatible materials such as oxidizing agents.[2][10]
- Store away from food, drink, and animal feedingsuffs.[9]

Exposure Controls and Personal Protective Equipment (PPE)

Engineering Controls:

- Use process enclosures or local exhaust ventilation to keep airborne levels below recommended exposure limits.[2]
- Ensure adequate ventilation, especially in confined areas.[5]

- Eyewash stations and safety showers should be available in the immediate vicinity of use.
[\[10\]](#)

Personal Protective Equipment:

PPE	Specifications
Eye/Face Protection	Wear safety glasses with side-shields or splash goggles. [2]
Skin Protection	Wear protective gloves and a lab coat. [2]
Respiratory Protection	If ventilation is insufficient, wear a suitable dust respirator (e.g., NIOSH-approved N100 or P3 (EN 143) particulate filter). [2] [9] [10]

First Aid Measures

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Get medical attention. [1] [11]
Skin Contact	Immediately flush skin with plenty of water and mild soap for at least 15 minutes while removing contaminated clothing. Get medical aid if irritation develops or persists. [1] [11]
Inhalation	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid. [1]
Ingestion	If conscious, wash out mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Get medical aid immediately. [1] [11]

Fire Fighting and Accidental Release Measures

Fire Fighting:

- Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[\[2\]](#)[\[9\]](#)[\[10\]](#)
- Fire Hazards: May be combustible at high temperatures.[\[2\]](#) Fine dust dispersed in air in sufficient concentrations can be a potential dust explosion hazard.[\[2\]](#)
- Hazardous Combustion Products: Carbon oxides (CO, CO₂), nitrogen oxides (NO_x), and sulfur oxides (SO_x).[\[2\]](#)[\[6\]](#)[\[9\]](#)

Accidental Release:

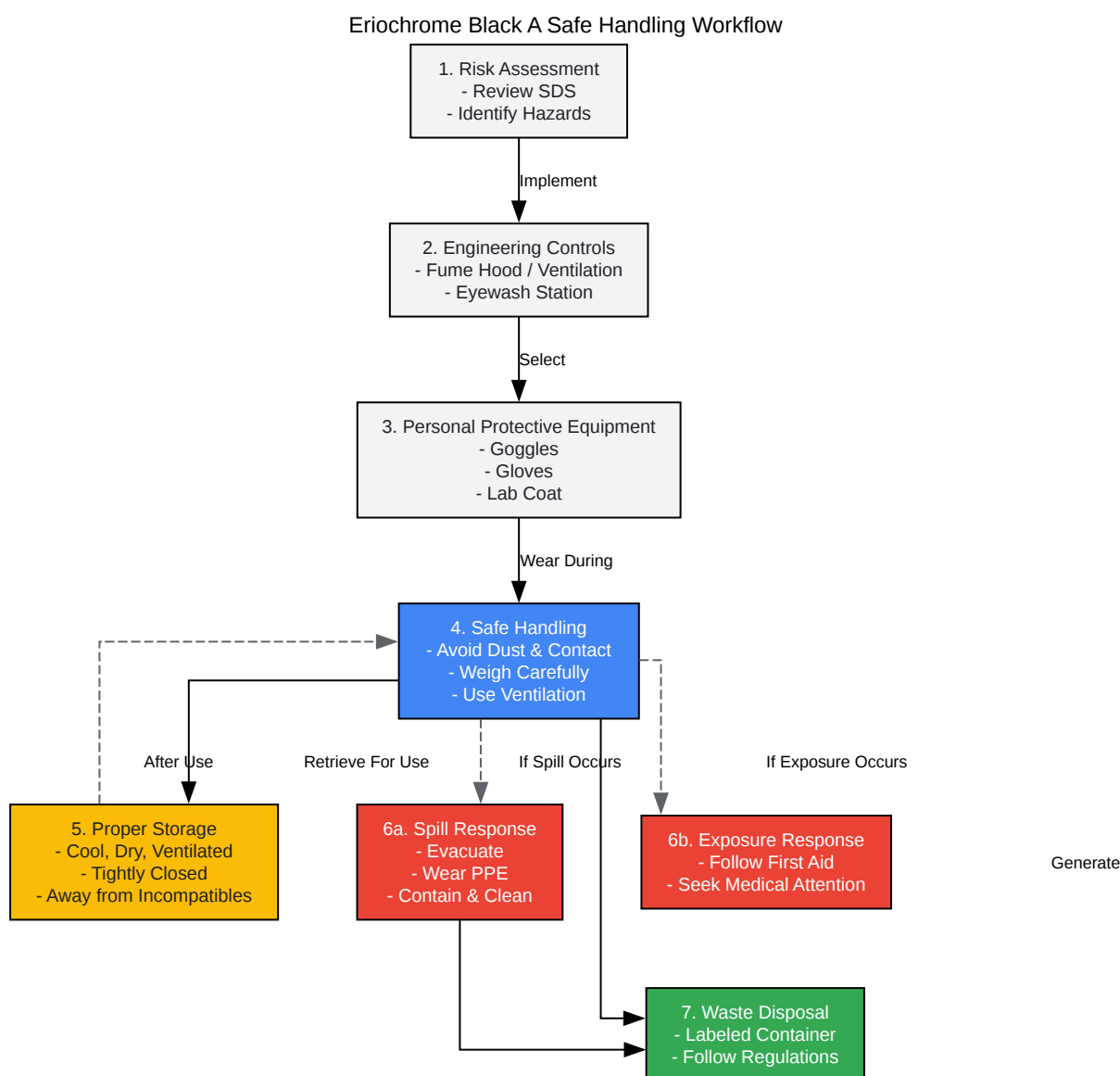
- Personal Precautions: Wear appropriate personal protective equipment.[\[1\]](#) Evacuate unnecessary personnel.[\[8\]](#)
- Environmental Precautions: Prevent from entering waterways.[\[11\]](#) Avoid release to the environment.[\[6\]](#)[\[7\]](#)
- Containment and Cleanup: Use a shovel or sweep up material and place it into a suitable, labeled disposal container.[\[1\]](#)[\[2\]](#) Avoid generating dusty conditions.[\[1\]](#) Clean the spill site with water.[\[2\]](#)

Stability and Reactivity

- Reactivity: No known hazardous reactions under normal conditions.[\[9\]](#)
- Chemical Stability: Stable under normal ambient and anticipated storage and handling conditions.[\[9\]](#)
- Conditions to Avoid: Heat, generation of dust, and incompatible materials.[\[7\]](#)
- Incompatible Materials: Strong oxidizing agents.[\[2\]](#)[\[7\]](#)
- Hazardous Decomposition Products: Under fire conditions, hazardous products include carbon oxides, nitrogen oxides, and sulfur oxides.[\[2\]](#)[\[9\]](#)

Visualized Workflow for Safe Handling

The following diagram illustrates the logical workflow for safely handling **Eriochrome Black A**, from initial risk assessment to final disposal.



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Caption: Logical workflow for the safe handling of **Eriochrome Black A**.

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